

5-Bromo-2-benzyloxy-6-methylpyridine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Bromo-2-benzyloxy-6-methylpyridine

Cat. No.: B161952

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **5-Bromo-2-benzyloxy-6-methylpyridine** (CAS No. 126717-60-0). Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document extrapolates safety data from structurally related pyridine derivatives to provide a robust framework for its safe use in a laboratory setting. The information presented herein is intended to supplement, not replace, institutional safety protocols and professional judgment.

Hazard Identification and Classification

While specific GHS classifications for **5-Bromo-2-benzyloxy-6-methylpyridine** are not readily available, analysis of analogous compounds such as bromo- and methyl-substituted pyridines suggests the following potential hazards.^{[1][2][3][4][5][6][7][8][9][10]}

Potential GHS Hazard Classifications:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][2][3][4][7]
Serious Eye Damage/Eye Irritation	Category 2A / 2	H319: Causes serious eye irritation.[1][2][3][4][7]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation.[3][4][7]

Signal Word: Warning[1][4][9]

Pictogram:

 alt text

Potential Hazard Statements:

- Harmful if swallowed.[7]
- Causes skin irritation.[1][2][3][4][7]
- Causes serious eye irritation.[1][2][3][4][7]
- May cause respiratory irritation.[3][4][7]

Precautionary Statements: A comprehensive set of precautionary statements, derived from related compounds, is provided in the handling and storage sections of this guide.

Physical and Chemical Properties

Quantitative data for **5-Bromo-2-benzoyloxy-6-methylpyridine** is limited. The table below includes available data for the target compound and relevant data from a structurally similar compound, 5-Bromo-2-methylpyridine, for comparison.

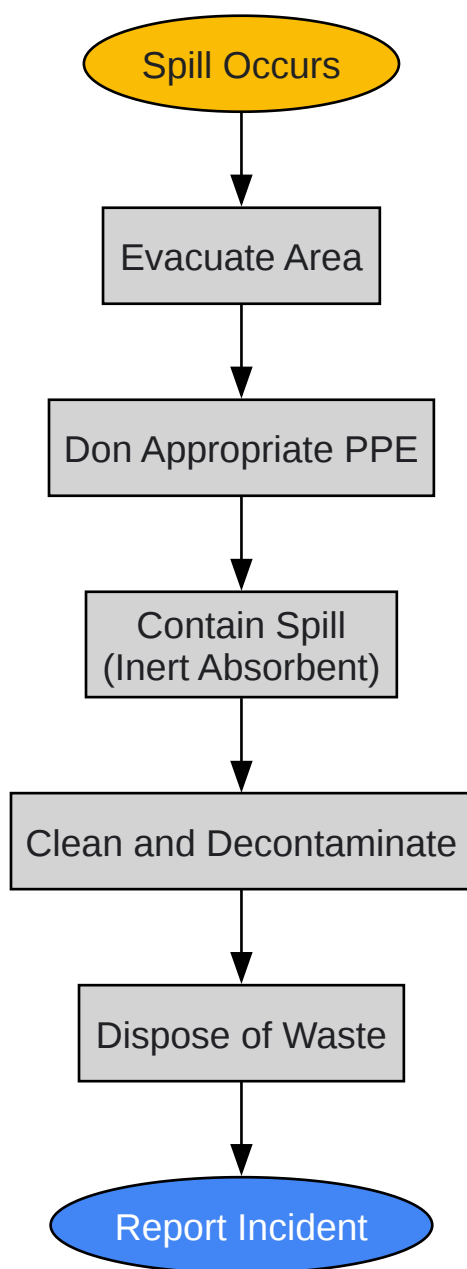
Property	5-Bromo-2-benzyloxy-6-methylpyridine	5-Bromo-2-methylpyridine (for comparison)
CAS Number	126717-60-0[11]	3430-13-5[6]
Molecular Formula	C13H12BrNO[11]	C6H6BrN[1]
Molecular Weight	278.14 g/mol [11]	172.02 g/mol [1]
Appearance	Colorless to light yellow liquid[11]	Solid
Boiling Point	185-187 °C at 6 Torr[11]	Not available
Melting Point	Not available	32-36 °C
Density	1.391 ± 0.06 g/cm3 (Predicted) [11]	Not available
pKa	2.27 ± 0.22 (Predicted)[11]	Not available
Flash Point	Not available	103 °C / 217.4 °F[2]

Experimental Protocols for Safe Handling

Adherence to rigorous safety protocols is paramount when working with **5-Bromo-2-benzyloxy-6-methylpyridine**. The following methodologies are based on best practices for handling potentially hazardous chemical intermediates.

Personal Protective Equipment (PPE)

A standard PPE protocol should be followed at all times.



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